

# Development of Citronellal-Based Nanoemulsions for Advanced Drug Delivery

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## Compound of Interest

Compound Name: Citronellal

Cat. No.: B3029832

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## Abstract

This guide provides a comprehensive framework for the formulation, characterization, and evaluation of **citronellal**-based nanoemulsions as a sophisticated platform for drug delivery. **Citronellal**, a natural monoterpenoid aldehyde, possesses inherent therapeutic properties that can be synergistically enhanced when formulated into a nanoemulsion system. This document outlines the scientific rationale, critical design considerations, and detailed, field-tested protocols for developing stable and effective nanoemulsion-based drug carriers. Methodologies for high- and low-energy emulsification, in-depth physicochemical characterization, and in-vitro performance assessment are presented to guide researchers and drug development professionals in this innovative area.

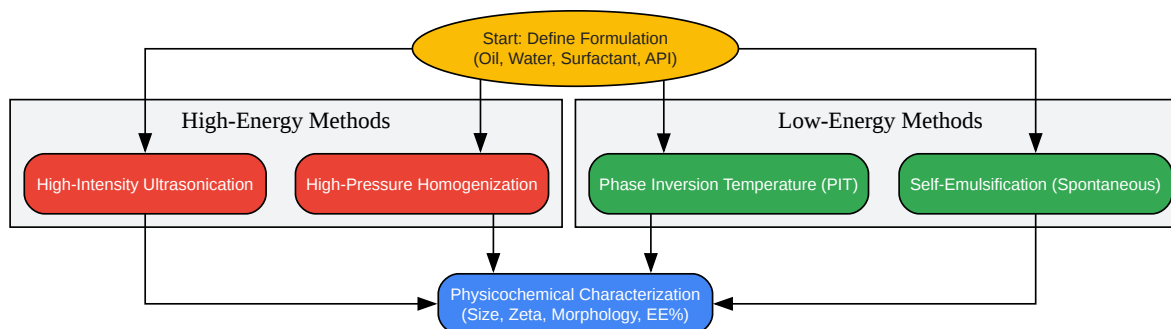
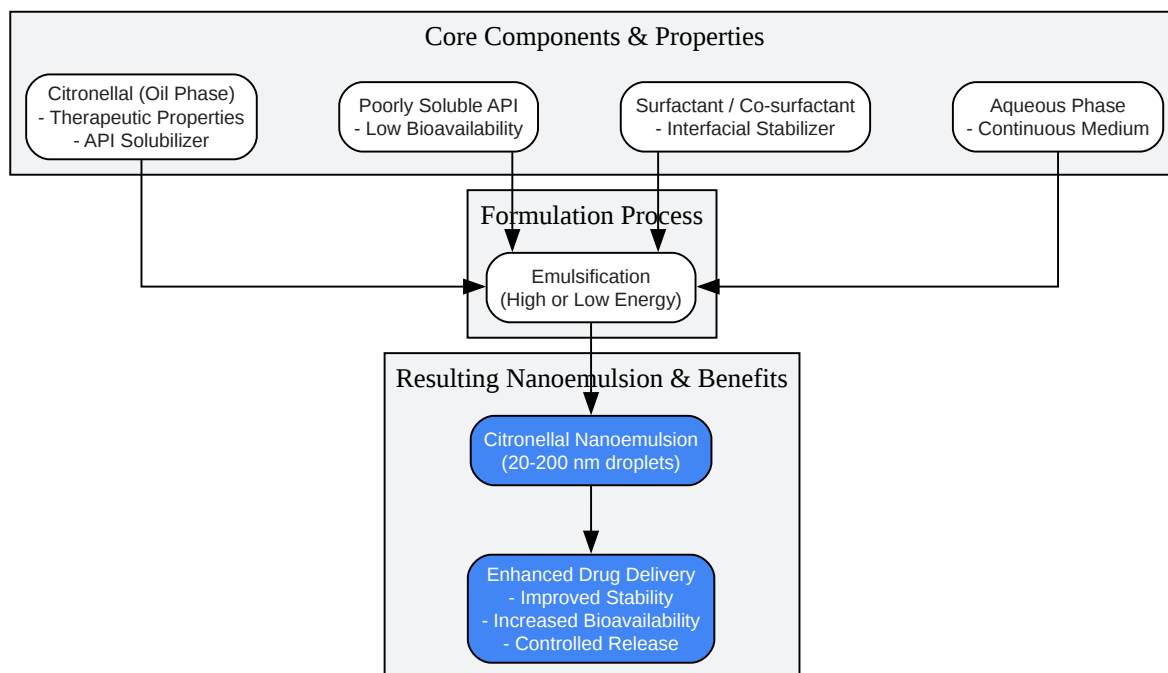
## Rationale and Design Considerations

The selection of **citronellal** as the oil phase in a nanoemulsion is not arbitrary. **Citronellal** itself exhibits antimicrobial, anti-inflammatory, and insect-repellent properties. Formulating it as a nanoemulsion offers several distinct advantages for drug delivery:

- **Enhanced Bioavailability:** The nano-sized droplets (typically 20-200 nm) provide a high surface-area-to-volume ratio, which can significantly improve the dissolution rate and subsequent absorption of poorly water-soluble drugs co-loaded within the **citronellal** core.
- **Improved Stability:** Nanoemulsions are kinetically stable systems, preventing drug degradation and aggregation over a prolonged shelf life.

- **Controlled Release:** The formulation can be tailored to provide sustained or targeted release of the encapsulated active pharmaceutical ingredient (API).
- **Reduced Toxicity:** By encapsulating a drug, the nanoemulsion can shield healthy tissues from potential cytotoxic effects, improving the overall safety profile.

The foundational logic for developing a **citronellal**-based nanoemulsion is illustrated below.



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